

Technical Assessment: Biological Potential of 2-Methoxy-4,4-dimethylpentane-1-thiol

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Compound of Interest

Compound Name: 2-Methoxy-4,4-dimethylpentane-1-thiol

CAS No.: 2567503-78-8

Cat. No.: B2576425

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Executive Summary

2-Methoxy-4,4-dimethylpentane-1-thiol (CAS: 2567503-78-8) represents a specialized class of functionalized volatile sulfur compounds (VSCs).^[1] Structurally characterized by a gem-dimethyl steric shield and a

-methoxy ether linkage, this molecule is engineered for high-impact sensory activity and enhanced metabolic stability compared to its natural analogs (e.g., 3-mercaptohexanol).

This technical guide analyzes the compound's predicted biological interfaces, focusing on Olfactory Receptor (OR) agonism as its primary bio-activity, while outlining its metabolic fate and potential utility as a stable pharmacophore in drug discovery.

Chemical Architecture & SAR Analysis

The biological potency of **2-Methoxy-4,4-dimethylpentane-1-thiol** is dictated by three structural motifs:

- Primary Thiol (-SH): The critical "warhead" for receptor binding (via copper/zinc coordination in the receptor pocket) and nucleophilic reactivity.
- -Methoxy Group: Increases water solubility slightly compared to alkyl chains and provides a hydrogen-bond acceptor site, crucial for "locking" the molecule into specific receptor conformations.
- Gem-Dimethyl Tail (4,4-dimethyl): A neopentyl-like lipophilic tail. This bulky group provides steric protection, reducing the rate of metabolic oxidation at the terminal carbon and preventing
 - elimination reactions common in linear
 - alkoxy thiols.

Table 1: Physicochemical Profile (Predicted)

Property	Value / Description	Impact on Bio-Activity
Molecular Formula		Low MW facilitates rapid volatility and BBB crossing.
LogP (Octanol/Water)	~3.2 - 3.5	High lipophilicity; rapid membrane permeation.
Odor Threshold	< 1 ppb (Predicted)	Extremely potent sensory trigger (Trigeminal/Olfactory).
Reactivity	Nucleophilic (Soft base)	Prone to disulfide formation; scavenges electrophiles.

Primary Biological Interface: Olfactory Pharmacology

The most significant biological activity of this compound is its interaction with the mammalian olfactory system. Based on Structural-Activity Relationships (SAR) of similar "tropical" thiols (e.g., 4-methoxy-2-methyl-2-butanethiol), this molecule is a predicted high-affinity agonist for specific Class I Olfactory Receptors.

Mechanism of Action: Metal-Ion Coordination

Human olfactory receptors for thiols (specifically OR2M3 and OR2T11) often utilize a transition metal ion (Cu^{2+} or Zn^{2+}) within the binding pocket to anchor the thiol group.

- **Entry:** The lipophilic gem-dimethyl tail facilitates entry into the hydrophobic pocket of the Transmembrane Domain (TMD).
- **Anchoring:** The thiol ($-\text{SH}$) deprotonates or coordinates directly with the metal ion bridge (likely His-Metal-Cys motif) in the receptor.
- **Activation:** The

-methoxy group forms a secondary hydrogen bond with a serine or threonine residue (e.g., Ser108), stabilizing the "active" conformation of the G-Protein Coupled Receptor (GPCR).
- **Signal Transduction:**

activation

Adenylyl Cyclase III

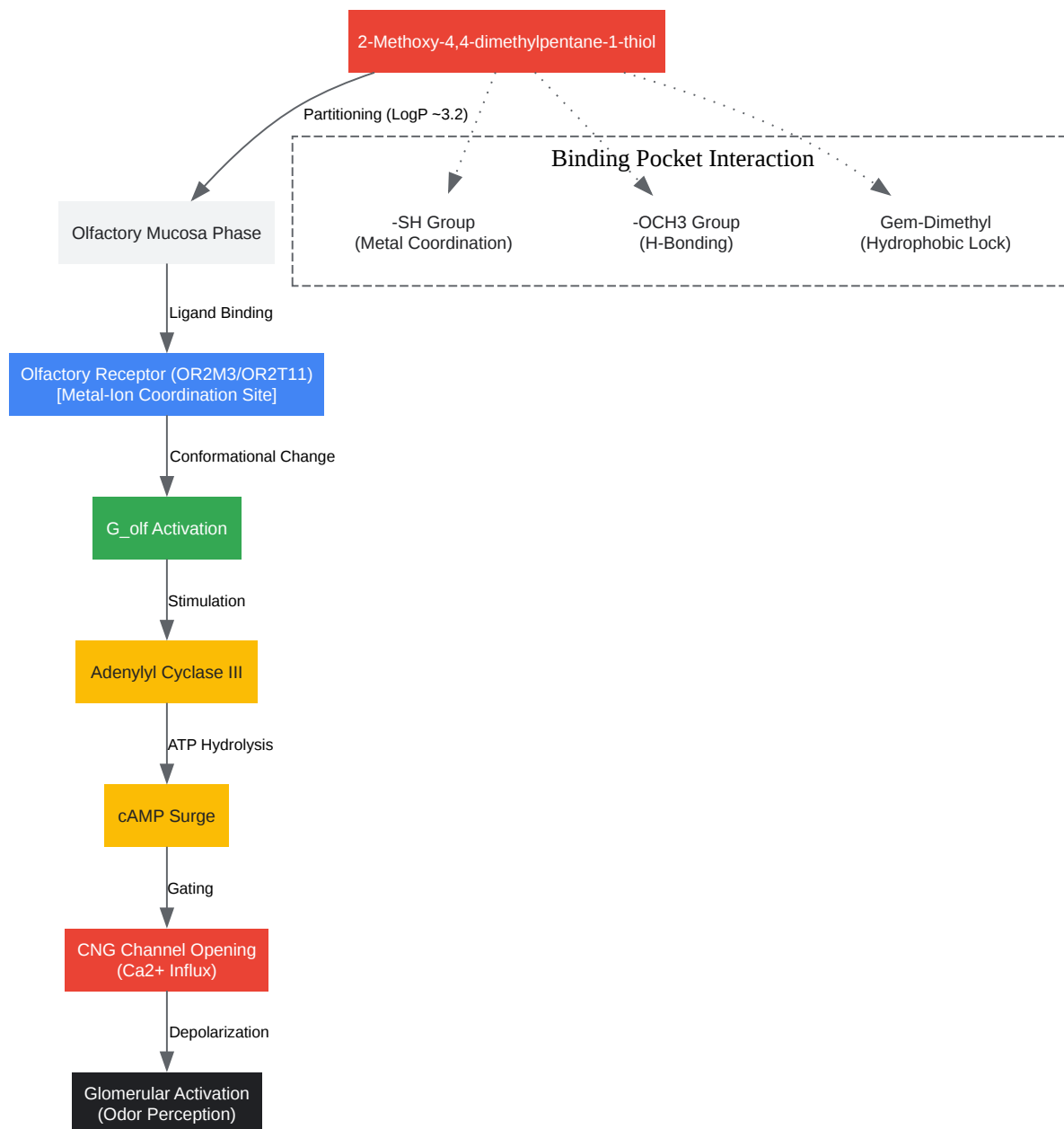
cAMP

CNG channel opening

Depolarization.

Visualization: Receptor Ligand Interaction & Signaling

The following diagram illustrates the predicted signaling cascade and molecular docking logic.



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Caption: Predicted signal transduction pathway and pharmacophore mapping for thiol-mediated olfactory receptor activation.

Metabolic Fate & Toxicology

Unlike linear thiols which are rapidly oxidized, the 4,4-dimethyl substitution provides resistance to

-oxidation. However, the thiol moiety remains the primary site of metabolism.

Detoxification Pathways

- **S-Methylation (Dominant):** The enzyme Thiol Methyltransferase (TMT) or Thiopurine S-methyltransferase (TPMT) will transfer a methyl group from SAM (S-adenosylmethionine) to the thiol, forming a thioether. This renders the molecule odorless and more lipophilic.
- **Glucuronidation:** Subsequent oxidation of the S-methylated product or direct conjugation (rare for sterically hindered thiols) facilitates renal excretion.
- **Disulfide Formation:** In high oxidative stress environments, the thiol may dimerize to form the disulfide. This is reversible via glutathione reductase.

Toxicity Potential

- **Acute Toxicity:** Likely low, consistent with structurally related food-grade thiols (GRAS status).
- **Sensitization:** Thiols are known skin sensitizers. The high lipophilicity suggests potential for dermal absorption; standard PPE (nitrile gloves) is mandatory.
- **ROS Scavenging:** The thiol group can act as a radical scavenger, potentially offering localized antioxidant protection, though this is not a therapeutic target due to the compound's volatility.

Experimental Protocols

To validate the biological activity, the following protocols are recommended.

Protocol A: Olfactory Threshold Determination (GC-O)

Objective: Determine the odor detection threshold and character.

- Preparation: Synthesize **2-Methoxy-4,4-dimethylpentane-1-thiol** (purity >98%). Prepare serial dilutions in odorless propylene glycol or ethanol (Range: 100 ppm down to 0.001 ppb).
- Instrumentation: Gas Chromatography-Olfactometry (GC-O) equipped with a sniffing port.
- Column: DB-Wax or equivalent polar column to separate the thiol from impurities.
- Panel: 6-8 trained judges.
- Procedure:
 - Inject sample.[\[2\]](#)
 - Panelist records time of odor onset, duration, and descriptor (e.g., "Sulfurous," "Fruity," "Ribes").
 - Correlate retention time with FID/MS signal.
- Calculation: Calculate the Charm values or Osme values to quantify potency.

Protocol B: Thiol Reactivity Assay (Ellman's Reagent)

Objective: Quantify the nucleophilic availability of the -SH group compared to standard thiols (e.g., Cysteine).

- Reagent: 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB).
- Buffer: 0.1 M Sodium Phosphate, pH 8.0, containing 1 mM EDTA.
- Workflow:
 - Dissolve test compound in DMSO (stock 10 mM).
 - Add 10 μ L stock to 990 μ L Buffer containing 100 μ M DTNB.

- Incubate at RT for 15 mins.
- Measure Absorbance at 412 nm (Formation of TNB2-).
- Validation: Compare reaction kinetics () against Cysteine. A slower rate indicates steric hindrance from the gem-dimethyl/methoxy arrangement.

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